

ACT-1004-1239: A Technical Guide for Neuroinflammation Research

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Compound of Interest

Compound Name: ACT-1004-1239

Cat. No.: B15605341

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Abstract

ACT-1004-1239 is a first-in-class, potent, and selective antagonist of the C-X-C chemokine receptor 7 (CXCR7), also known as atypical chemokine receptor 3 (ACKR3).^{[1][2]} Emerging as a promising therapeutic candidate, **ACT-1004-1239** exhibits a dual mechanism of action by exerting both immunomodulatory and pro-myelinating effects, making it a molecule of significant interest in the field of neuroinflammatory and demyelinating diseases such as multiple sclerosis (MS).^{[1][2][3]} This technical guide provides an in-depth overview of **ACT-1004-1239**, including its mechanism of action, preclinical data in relevant neuroinflammation models, and detailed experimental protocols.

Introduction to ACT-1004-1239

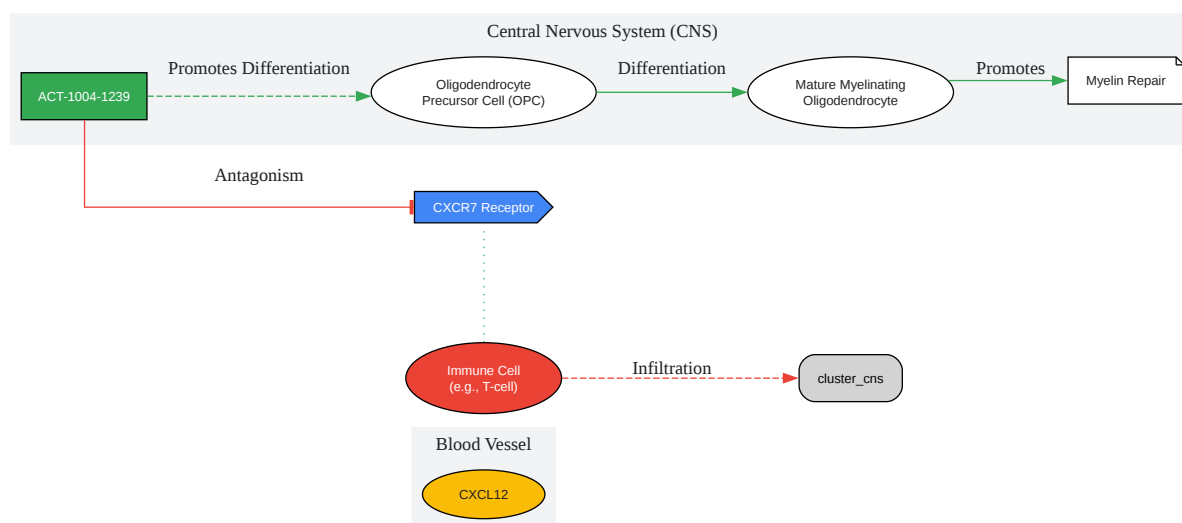
ACT-1004-1239 is an orally available small molecule that acts as an insurmountable antagonist of CXCR7.^[1] Unlike typical chemokine receptors that signal through G-proteins, CXCR7 preferentially signals through β -arrestin pathways and acts as a scavenger receptor for the chemokines CXCL11 and CXCL12.^[4] By antagonizing CXCR7, **ACT-1004-1239** modulates the levels and gradients of these chemokines, thereby influencing immune cell trafficking and

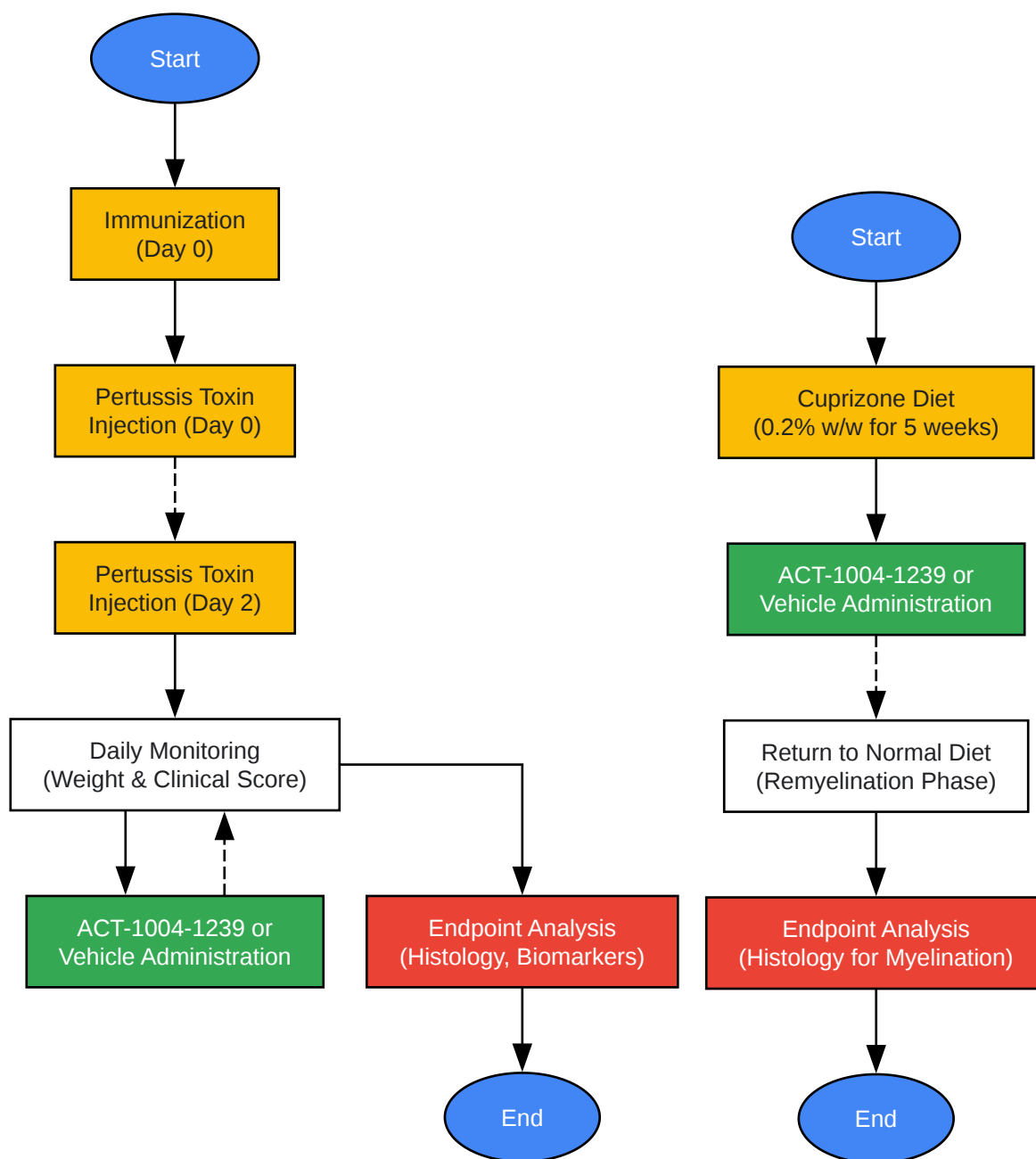
promoting central nervous system (CNS) repair.^[5] Preclinical studies have demonstrated its efficacy in reducing disease severity in animal models of MS and promoting myelin repair.^{[1][2][3]}

Mechanism of Action: The CXCR7 Signaling Pathway

ACT-1004-1239's primary target is the CXCR7 receptor. In the context of neuroinflammation, its mechanism of action is twofold:

- Immunomodulation: By blocking CXCR7, **ACT-1004-1239** prevents the scavenging of CXCL12, leading to an increase in its plasma concentration.^{[1][3]} This alteration in the CXCL12 gradient is thought to reduce the infiltration of pathogenic immune cells into the CNS.^[1]
- Pro-myelination: **ACT-1004-1239** has been shown to promote the differentiation of oligodendrocyte precursor cells (OPCs) into mature, myelinating oligodendrocytes, a crucial step for myelin repair.^{[1][6]}





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- To cite this document: BenchChem. [ACT-1004-1239: A Technical Guide for Neuroinflammation Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15605341/docs#act-1004-1239-a-technical-guide-for-neuroinflammation-research\]](https://www.benchchem.com/product/b15605341/docs#act-1004-1239-a-technical-guide-for-neuroinflammation-research)

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